

Technical Guide: Nomenclature and Structural Analysis of a Key Chiral Building Block

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Compound of Interest

Compound Name: (R)-tert-Butyl 2-methylpyrrolidine-1-carboxylate

Cat. No.: B118113

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Topic: IUPAC Nomenclature and Structural Elucidation of Boc-(R)-2-methylpyrrolidine

Audience: Researchers, scientists, and drug development professionals.

Abstract

This document provides a definitive guide to the International Union of Pure and Applied Chemistry (IUPAC) nomenclature for the chiral synthetic building block commonly known as Boc-(R)-2-methylpyrrolidine. It deconstructs the compound's name into its constituent parts—the protecting group, the core heterocyclic system, and stereochemical descriptors—to arrive at the systematic name. The correct IUPAC name is essential for unambiguous communication in research, publications, and regulatory submissions.

IUPAC Nomenclature

The formal IUPAC name for the compound commonly abbreviated as Boc-(R)-2-methylpyrrolidine is tert-butyl (2R)-2-methylpyrrolidine-1-carboxylate.

An equally valid and systematic, though less common, IUPAC name is (R)-1-(tert-butoxycarbonyl)-2-methylpyrrolidine. This format is frequently seen in chemical catalogs and older literature. Both names precisely describe the same molecular structure.

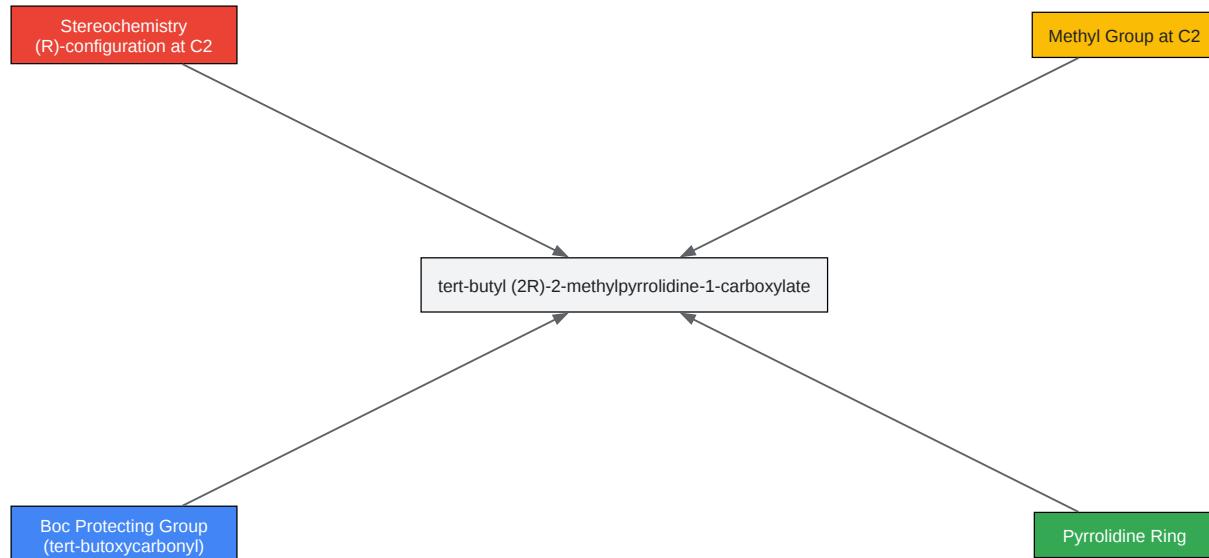
Structural Deconstruction

The name is derived from three key structural features of the molecule: the pyrrolidine ring, the substituents on the ring, and the stereochemistry.

Component	Description	Systematic Name
Core Structure	A five-membered saturated heterocycle containing one nitrogen atom.	Pyrrolidine
Protecting Group	A tert-butoxycarbonyl (Boc) group attached to the nitrogen atom (position 1). This group protects the amine from unwanted reactions.	tert-butyl ... -1-carboxylate or 1-(tert-butoxycarbonyl)
Alkyl Substituent	A methyl group (-CH ₃) is attached to the carbon at position 2 of the ring.	2-methyl
Stereochemistry	The chiral center at carbon 2 has the Rectus (R) configuration according to Cahn-Ingold-Prelog priority rules.	(2R) or (R)-

Visualization of Nomenclature Components

The logical relationship between the structural components and the final IUPAC name can be visualized as follows. Each component is a necessary descriptor for the unambiguous identification of the molecule.



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Diagram of the structural components of the IUPAC name.

Conclusion

The correct and systematic IUPAC name for Boc-(R)-2-methylpyrrolidine is tert-butyl (2R)-2-methylpyrrolidine-1-carboxylate. Understanding the basis of this nomenclature—by breaking down the structure into its core heterocycle, substituents, and stereochemistry—is fundamental for accurate scientific communication. The use of precise nomenclature eliminates ambiguity and ensures the reproducibility of chemical synthesis and biological studies involving this important chiral intermediate.

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